

# Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate

Cat. No.: B051115

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## Introduction

**Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate** is a versatile chiral building block of significant interest in the pharmaceutical and fine chemical industries. Its stereospecific structure makes it a crucial intermediate in the asymmetric synthesis of a variety of bioactive molecules, most notably as a precursor for the synthesis of L-carnitine and the side chains of widely used cholesterol-lowering statin drugs, such as atorvastatin.<sup>[1][2]</sup> This guide provides an in-depth overview of its chemical and physical properties, safety information, and detailed experimental protocols for its synthesis, with a focus on biocatalytic methods.

## Chemical and Physical Properties

**Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate** is a colorless to pale yellow liquid with a characteristic ester-like odor.<sup>[1]</sup> It is moderately soluble in water and miscible with many common organic solvents.<sup>[1]</sup>

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	90866-33-4
Molecular Formula	C <sub>6</sub> H <sub>11</sub> ClO <sub>3</sub>
Molecular Weight	166.60 g/mol
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	93-95 °C at 5 mmHg
Density	1.19 g/mL at 25 °C
Refractive Index (n <sub>20/D</sub> )	1.453
Optical Rotation ([α] <sub>D</sub> <sup>23</sup> )	+14° (neat)
Flash Point	113 °C (closed cup)[2]

## Safety Information

Appropriate safety precautions should be taken when handling **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate**. It is classified as causing serious eye damage.[2]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H318	Causes serious eye damage[2]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection[2]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[2]

## Applications in Drug Development

The primary application of **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate** lies in its role as a chiral precursor for the synthesis of pharmacologically active compounds.<sup>[1]</sup> Its key applications include:

- **Synthesis of L-carnitine:** A derivative of the amino acid lysine, L-carnitine plays a critical role in energy metabolism.
- **Statin Side-Chain Synthesis:** It is a key intermediate in the synthesis of the chiral side chains of several statin drugs, which are used to lower cholesterol levels.<sup>[1]</sup>
- **Immunosuppressive Agents:** It serves as a starting material for the synthesis of chiral  $\gamma$ -amino acid fragments used in the preparation of immunosuppressive agents like FR252921.<sup>[2]</sup>

## Experimental Protocols: Synthesis of Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate

The enantioselective synthesis of **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate** is most effectively achieved through biocatalytic methods, which offer high stereoselectivity and environmentally friendly conditions.

### Biocatalytic Synthesis via Asymmetric Reduction of Ethyl 4-chloroacetoacetate

This method utilizes whole recombinant *Escherichia coli* cells expressing a stereoselective secondary alcohol dehydrogenase for the asymmetric reduction of ethyl 4-chloroacetoacetate (ECAA).

Materials:

- Recombinant *E. coli* cells expressing (S)-specific secondary alcohol dehydrogenase from *Candida parapsilosis* (CpSADH).
- Potassium phosphate buffer (200 mM, pH 6.5).

- Ethyl 4-chloroacetoacetate (ECAA).
- 2-propanol (for NADH regeneration).
- Culture medium for E. coli.
- 500-ml Sakaguchi flask.

#### Protocol:

- Cell Culture: Cultivate the recombinant E. coli cells in a suitable growth medium to the desired cell density.
- Reaction Setup: Prepare a 25 ml reaction mixture in a 500-ml Sakaguchi flask containing:
  - 200 mM potassium phosphate buffer (pH 6.5).
  - 1% (w/v) Ethyl 4-chloroacetoacetate (ECAA).
  - Cultured cells obtained from 25 ml of the medium.
  - 5% (w/v) 2-propanol as the energy source for NADH regeneration.
- Incubation: Shake the reaction mixture at 140 strokes per minute at 30°C for 17 hours.
- Monitoring: Monitor the amounts of ECAA and the product, Ethyl (R)-4-chloro-3-hydroxybutanoate, as well as the optical purity of the product using gas chromatography and chiral HPLC.
- Results: This method can achieve a high yield of (R)-ECHB (up to 36.6 g/L) with an enantiomeric excess of over 99% and a conversion yield of 95.2% without the need for adding expensive NADH to the reaction mixture.[3]

Caption: Biocatalytic synthesis of **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate**.

## Signaling Pathways and Mechanism of Action

Currently, there is no direct evidence to suggest that **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate** itself is an active signaling molecule or has a specific pharmacological mechanism of action. Its primary role in a biological context is as a synthetic intermediate. The biological effects are associated with the final products synthesized from it. For instance, the related molecule 3-hydroxybutyrate is known to act as a signaling molecule, but this is a distinct compound.

## Conclusion

**Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate** is a high-value chiral intermediate with significant applications in the pharmaceutical industry. Its physical, chemical, and safety properties are well-characterized, and efficient, stereoselective synthesis methods, particularly biocatalytic routes, have been developed. For researchers and professionals in drug development, a thorough understanding of this compound's characteristics and synthesis is essential for its effective application in the creation of novel therapeutics.

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- To cite this document: BenchChem. [Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051115#ethyl-r-4-chloro-3-hydroxybutyrate-cas-number-and-properties]

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